

Solubility of 2,3-dimethylpyrimidin-4-one in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2,3-dimethylpyrimidin-4-one

Cat. No.: B092262

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-dimethylpyrimidin-4-one is a heterocyclic organic compound with a pyrimidine core, a class of molecules of significant interest in medicinal chemistry and drug development due to their presence in a wide array of biologically active compounds. A fundamental understanding of the solubility of this compound in various organic solvents is crucial for its synthesis, purification, formulation, and analytical characterization. This technical guide addresses the solubility of **2,3-dimethylpyrimidin-4-one**, providing a detailed experimental protocol for its determination.

Following a comprehensive search of scientific literature and chemical databases, it has been determined that specific quantitative solubility data for **2,3-dimethylpyrimidin-4-one** in common organic solvents is not readily available in published resources. Therefore, this guide focuses on empowering researchers to determine this data by providing a detailed methodology for the gravimetric method, a robust and widely used technique for measuring the solubility of a solid in a liquid.

Data Presentation

As of the latest literature review, no specific quantitative solubility data for **2,3-dimethylpyrimidin-4-one** in various organic solvents has been published. Researchers are encouraged to use the experimental protocol provided in this guide to generate this valuable

data. Once obtained, the data should be organized in a clear and structured format for comparative analysis. A recommended table structure is provided below:

Table 1: Experimentally Determined Solubility of **2,3-dimethylpyrimidin-4-one**

Organic Solvent	Temperature (K)	Solubility (g/100 g solvent)	Solubility (mole fraction)
e.g., Methanol	e.g., 298.15	Data to be determined	Data to be determined
e.g., Ethanol	e.g., 298.15	Data to be determined	Data to be determined
e.g., Acetone	e.g., 298.15	Data to be determined	Data to be determined
e.g., Chloroform	e.g., 298.15	Data to be determined	Data to be determined
...

Experimental Protocols

The following section details the gravimetric method for the determination of the solubility of **2,3-dimethylpyrimidin-4-one** in organic solvents. This method involves saturating a solvent with the solute at a constant temperature and then determining the mass of the dissolved solute in a known mass of the solvent.

Materials and Equipment:

- **2,3-dimethylpyrimidin-4-one** (high purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, chloroform, ethyl acetate, N,N-dimethylformamide, tetrahydrofuran, 1,4-dioxane)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath or heating mantle with temperature control
- Magnetic stirrer and stir bars
- Isothermal filtration system (e.g., syringe filters, filter paper)

- Glass vials with airtight seals
- Drying oven
- Pipettes and syringes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2,3-dimethylpyrimidin-4-one** to a known mass of the selected organic solvent in a sealed glass vial. The presence of undissolved solid is necessary to ensure saturation.
 - Place the vial in a thermostatic bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient time to reach equilibrium. The time required to reach equilibrium should be determined experimentally but is often in the range of 24-48 hours.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle for a period of at least 2 hours to allow for gravitational sedimentation of fine particles.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation or dissolution during sampling.
 - Immediately filter the solution through a syringe filter (of a material compatible with the solvent) into a pre-weighed, dry glass vial. This step is critical to remove any undissolved solid particles.
- Gravimetric Analysis:
 - Weigh the vial containing the filtered saturated solution to determine the total mass of the solution.

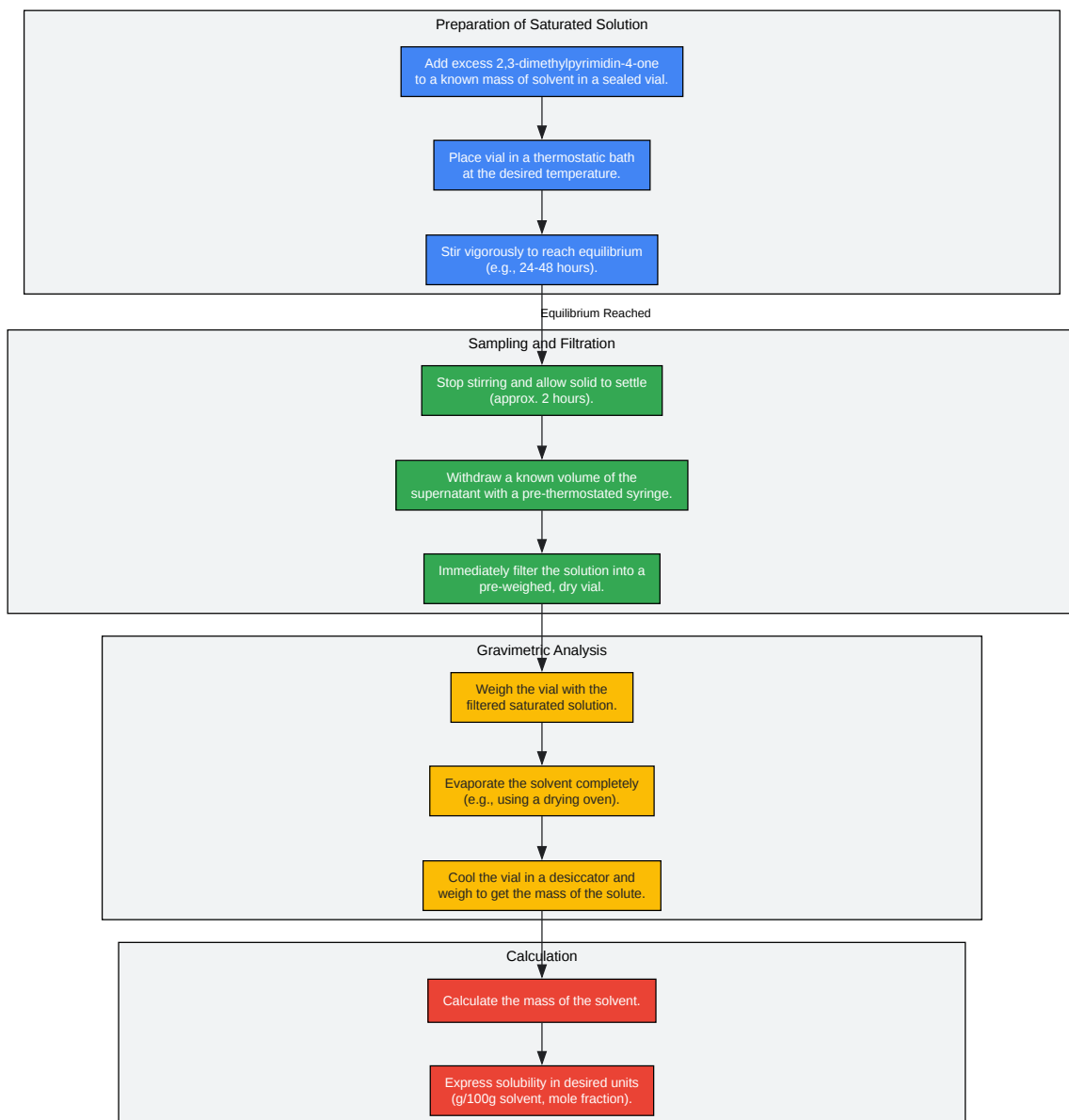
- Evaporate the solvent from the vial in a well-ventilated fume hood or using a rotary evaporator. Gentle heating in a drying oven at a temperature below the decomposition point of **2,3-dimethylpyrimidin-4-one** can be used to ensure complete removal of the solvent.
- Once all the solvent has been removed, cool the vial to room temperature in a desiccator and weigh it to determine the mass of the dissolved **2,3-dimethylpyrimidin-4-one**.
- Calculation of Solubility:
 - The mass of the solvent is calculated by subtracting the mass of the dissolved solute from the total mass of the solution.
 - The solubility can then be expressed in various units, such as grams of solute per 100 grams of solvent or as a mole fraction.

Safety Precautions:

- Always work in a well-ventilated area, preferably a fume hood, when handling organic solvents.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for each solvent for specific handling and disposal instructions.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the gravimetric determination of solubility.



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Caption: Experimental Workflow for Gravimetric Solubility Determination.

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